

Thermochemical properties and stability of 1,3,5-Trithiane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3,5-Trithiane

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An In-depth Technical Guide on the Thermochemical Properties and Stability of **1,3,5-Trithiane**

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,3,5-Trithiane, a heterocyclic organic compound with the formula $(CH_2S)_3$, serves as a stable trimer of the otherwise unstable thioformaldehyde.^[1] This whitepaper provides a comprehensive overview of the thermochemical properties and stability of **1,3,5-trithiane**, presenting key quantitative data in a structured format. Detailed experimental methodologies for the determination of these properties are also outlined to aid in the replication and extension of these findings. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize or study sulfur-containing heterocycles.

Introduction

1,3,5-Trithiane is a six-membered ring compound with alternating methylene bridges and thioether groups.^[1] It is a versatile building block in organic synthesis, notably as a masked source of formaldehyde.^[1] Its applications extend to materials science, where it is used in the development of polymers and coatings requiring enhanced thermal stability and chemical resistance, and in pharmaceutical development as a potential scaffold for new therapeutic agents.^[2] A thorough understanding of its thermochemical properties and stability is paramount for its effective and safe use in these fields.

Thermochemical Properties

The thermochemical properties of **1,3,5-trithiane** have been determined through various calorimetric and computational studies. These properties are crucial for understanding the energy landscape of reactions involving this compound.

Enthalpy of Formation and Sublimation

The standard enthalpy of formation ($\Delta_f H^\circ$) and enthalpy of sublimation ($\Delta_{\text{sub}} H^\circ$) are key parameters for assessing the energetic stability of a compound.

Property	State	Value (kJ mol ⁻¹)	Reference
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	Solid	-8.6 ± 2.6	[3][4][5]
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	Gaseous	84.6 ± 2.6	[3][4][5]
Enthalpy of Sublimation ($\Delta_{\text{sub}} H^\circ$)	-	93.2 ± 0.2	[3][4][5]

Heat Capacity, Enthalpy, and Entropy

The National Institute of Standards and Technology (NIST) has critically evaluated thermophysical property data for **1,3,5-trithiane**, which is available through their Web Thermo Tables (WTT).^[6] This data includes heat capacity, enthalpy, and entropy as a function of temperature for different phases.

Table 2: Temperature-Dependent Thermophysical Properties^[6]

Property	Phase	Temperature Range (K)
Heat Capacity at Saturation Pressure	Crystal 1 in equilibrium with Gas	0.0005 - 488.4
Heat Capacity at Saturation Pressure	Liquid in equilibrium with Gas	488.4 - 500
Enthalpy	Crystal 1 in equilibrium with Gas	0.0005 - 488.4
Enthalpy	Liquid in equilibrium with Gas	488.4 - 500
Enthalpy	Ideal Gas	200 - 1000
Entropy	Crystal 1 in equilibrium with Gas	0.0005 - 488.4
Entropy	Liquid in equilibrium with Gas	488.4 - 500

Stability

The stability of **1,3,5-trithiane** is a critical factor for its storage, handling, and application in various chemical processes.

Thermal Stability

1,3,5-Trithiane is a white to almost white crystalline powder that is stable under normal conditions.[\[2\]](#)[\[7\]](#) Its melting point is reported to be in the range of 215 to 220 °C, at which it also begins to decompose.[\[1\]](#)[\[8\]](#)

Table 3: Physical and Thermal Stability Data

Property	Value	Reference(s)
Appearance	White to almost white crystalline powder	[2]
Melting Point	215-220 °C (with decomposition)	[1] [8]

DSC measurements have shown an exothermic effect that was not discussed in detail in the cited article, followed by an endothermic effect around 515 K.[9] Cooling curves indicate the presence of two or three polymorphic forms.[9]

Experimental Protocols

Detailed experimental methodologies are essential for the verification and advancement of scientific data. The following sections describe the protocols used to determine the thermochemical properties of **1,3,5-trithiane**.

Synthesis of 1,3,5-Trithiane

A common method for the synthesis of **1,3,5-trithiane** involves the reaction of formaldehyde with hydrogen sulfide in the presence of a strong acid.[1][10]

Experimental Workflow: Synthesis of **1,3,5-Trithiane**

Synthesis of 1,3,5-Trithiane

Mix 36% formaldehyde solution and concentrated HCl in a tall glass cylinder.

Reaction

Bubble hydrogen sulfide gas through the solution until no more precipitate is formed (12-24 hours).

Isolation

Collect the crude product by filtration.

Purification

Purify the product by recrystallization from benzene using an inverted filtration apparatus.

Final Product

Dry the purified fine, nearly colorless needles.

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Caption: Workflow for the synthesis of **1,3,5-Trithiane**.

Detailed Protocol:

- A mixture of 326 g (3.9 moles) of a 36% formaldehyde solution and 700 cc of concentrated hydrochloric acid is placed in a tall glass cylinder.[10]
- Hydrogen sulfide is passed through the solution until precipitation is complete, which typically takes 12 to 24 hours.[10]
- The crude product, fine, nearly colorless needles, is collected.[10]

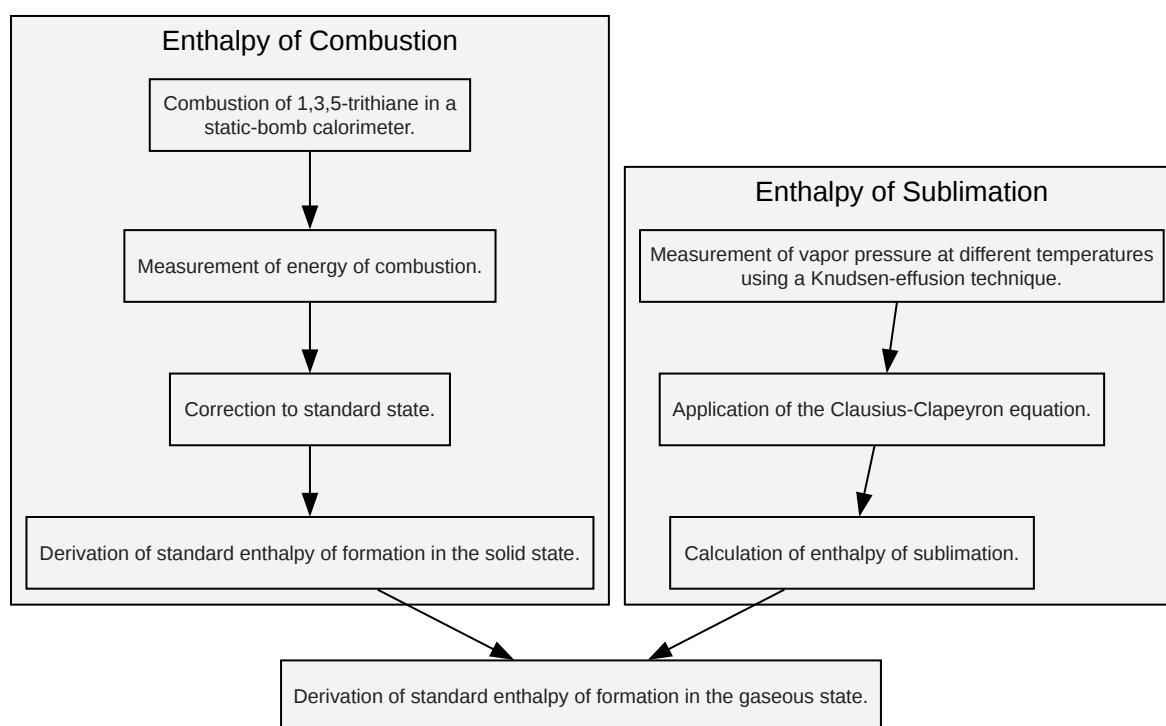
- Purification is achieved by recrystallization from 1 liter of benzene using an inverted filtration method.[10]

Calorimetric Measurements

The enthalpies of formation and sublimation have been measured using calorimetric techniques.

Experimental Workflow: Calorimetric Measurement

Calorimetric Measurement Workflow



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Caption: Workflow for determining thermochemical properties.

Detailed Protocol for Enthalpy of Formation: The standard enthalpy of formation in the solid state was determined from its energy of combustion. This was measured using a static-bomb calorimeter. The supporting information of the cited study provides detailed procedures for these thermochemical measurements.[5]

Detailed Protocol for Enthalpy of Sublimation: The enthalpy of sublimation was determined by measuring the vapor pressure of the compound at different temperatures using a Knudsen-effusion technique. The variation of vapor pressure with temperature allows for the calculation of the enthalpy of sublimation via the Clausius-Clapeyron equation.[5]

Differential Scanning Calorimetry (DSC)

The thermal properties, including melting point and phase transitions, were investigated using Differential Scanning Calorimetry (DSC).

Detailed Protocol: DSC measurements were performed using a Mettler Toledo DSC821e.[9] Samples were subjected to heating and cooling cycles to observe thermal events. For instance, a measurement on a 4.83 mg sample involved a first heating curve, a cooling curve, and a second heating curve, all at a rate of 5 K min^{-1} .[9]

Conclusion

This technical guide has summarized the key thermochemical properties and stability data for **1,3,5-trithiane**. The provided tables offer a quick reference for its enthalpy of formation, sublimation, heat capacity, and thermal stability. Furthermore, the detailed experimental protocols for synthesis and calorimetric measurements serve as a practical guide for researchers. The stability of **1,3,5-trithiane**, coupled with its well-characterized thermochemical properties, reinforces its utility as a valuable reagent and building block in both academic and industrial research, particularly in the fields of organic synthesis, materials science, and drug development.

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